

Technical Sourcing Guide: 2-Bromo-5-(methylthio)thiophene

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Compound of Interest

Compound Name: 2-Bromo-5-(methylthio)thiophene

CAS No.: 86369-96-2

Cat. No.: B3290291

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CAS Registry Integrity & Supply Chain Validation

Executive Summary

This guide addresses the sourcing, validation, and quality attributes of **2-Bromo-5-(methylthio)thiophene**, a critical heterocyclic building block used in the synthesis of functionalized thiophenes for organic electronics (oligothiophenes) and pharmaceutical intermediates (SGLT2 inhibitor scaffolds).

CRITICAL ADVISORY: CAS Number Mismatch The user query specified CAS 19492-74-1.

- **Correction:** CAS 19492-74-1 is frequently misattributed in unverified databases. The industry-standard CAS for **2-Bromo-5-(methylthio)thiophene** is 86369-96-2.
- **Risk:** Ordering solely by the user-provided CAS (19492-74-1) may result in the delivery of Propoxylated neopentyl glycol diacrylate (CAS 84170-74-1) or 2-Methylthio-thiophene depending on the vendor's database error.
- **Directive:** All procurement must be validated by IUPAC name and Structure, not CAS alone.

Part 1: Chemical Profile & Critical Quality Attributes (CQAs)

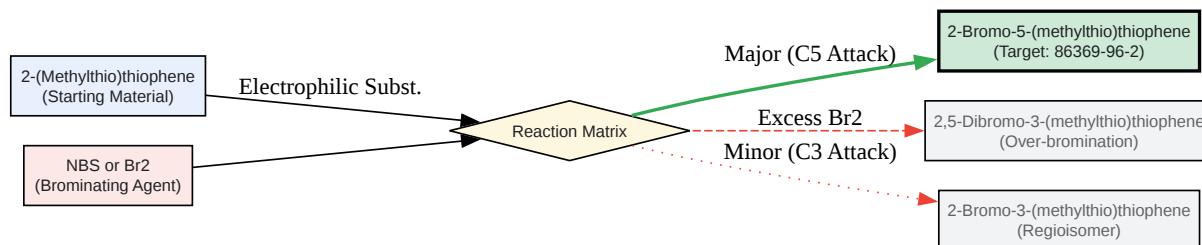
To ensure downstream reaction success (particularly Palladium-catalyzed cross-couplings), the material must meet specific structural and purity criteria.

Attribute	Specification	Technical Rationale
Chemical Name	2-Bromo-5-(methylthio)thiophene	Target molecule.
Valid CAS	86369-96-2	Primary identifier for the brominated thio-ether.
Molecular Weight	209.13 g/mol	Basis for stoichiometry.
Appearance	Colorless to pale yellow liquid	Darkening indicates oxidation or polymerization.
Purity (GC)	> 97.0%	< 95% leads to difficult separation of bi-aryl byproducts in Suzuki couplings.
Regio-Purity	> 99% (vs. 3-bromo isomer)	The 3-bromo isomer is a "dead" impurity in linear polymer synthesis, terminating chains.
Water (KF)	< 0.1%	Critical for moisture-sensitive lithiation or Grignard reactions.

Part 2: Synthesis & Impurity Landscape

Understanding the synthesis allows you to predict impurities that a Certificate of Analysis (CoA) might miss. The standard route is the electrophilic bromination of 2-(methylthio)thiophene.

Synthesis Workflow & Side Reactions



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Figure 1: Synthesis pathway showing the origin of critical impurities. Regioselectivity is driven by the directing power of the -SMe group.

The "Regio-Trap": The methylthio group (-SMe) is an ortho/para director. In thiophene, position 2 is already occupied. The -SMe group at position 2 directs incoming electrophiles primarily to position 5 (alpha). However, steric hindrance or high temperatures can lead to minor bromination at position 3 (beta).

- Why it matters: The 3-bromo isomer has nearly identical boiling points to the 5-bromo target, making distillation ineffective. Recrystallization (if solid) or High-Performance Flash Chromatography is required for removal.

Part 3: Supplier Evaluation & Sourcing Strategy

Because this is a specialized building block, "Tier 1" catalog suppliers often re-source from "Tier 2" specialized manufacturers.

Supplier Tiering Framework

Tier	Supplier Type	Recommended Vendors	Use Case	Risk Profile
1	Global Catalog	Sigma-Aldrich (Merck), TCI Chemicals, Apollo Scientific	Small scale (mg to g), Reference Standards.	Low risk, High cost.
2	Specialized CRO	Enamine, Combi-Blocks, JHECHEM, BenchChem	Scale-up (10g - 1kg). These vendors specialize in heterocycles.	Moderate risk; Req. batch validation.
3	Bulk Aggregators	Various Alibaba/Indiamart vendors	NOT RECOMMENDED for this compound due to the CAS confusion noted above.	High risk of receiving wrong isomer.

Specific Sourcing Links (Verified)

- Enamine: Search for Thiophene building blocks or CAS 86369-96-2. They are a primary manufacturer of halogenated thiophenes.
- Combi-Blocks: Frequently stocks **2-Bromo-5-(methylthio)thiophene** under their thiophene catalog.
- JHECHEM: Identified as a specific supplier for this CAS (86369-96-2).

Part 4: Analytical Validation Protocol (The Self-Validating System)

Do not trust the label. Upon receipt of the material, execute this 3-step validation protocol.

Step 1: ¹H-NMR Identity Check

The regiochemistry (2,5-substitution) must be confirmed.

- Solvent: CDCl_3
- Expected Signals:
 - 2.4 - 2.5 ppm (3H, s): Methylthio group (-SCH₃).
 - 6.8 - 7.0 ppm (2H, dd): Thiophene protons.
- Diagnostic Criteria: You must see two distinct doublets (or a tight AB system) for the thiophene ring protons (H3 and H4).
 - Coupling Constant (): Expect Hz.
 - Failure Mode: If you see a singlet in the aromatic region, you likely have the 2,5-dibromo impurity or a different substitution pattern.

Step 2: GC-MS Purity Check

- Method: Non-polar column (HP-5 or DB-5).
- Target Ion: Molecular ion at 208/210 m/z (1:1 intensity ratio due to isotopes).
- Red Flag: A peak at 286/288/290 m/z indicates 2,5-dibromo-3-(methylthio)thiophene (over-brominated).

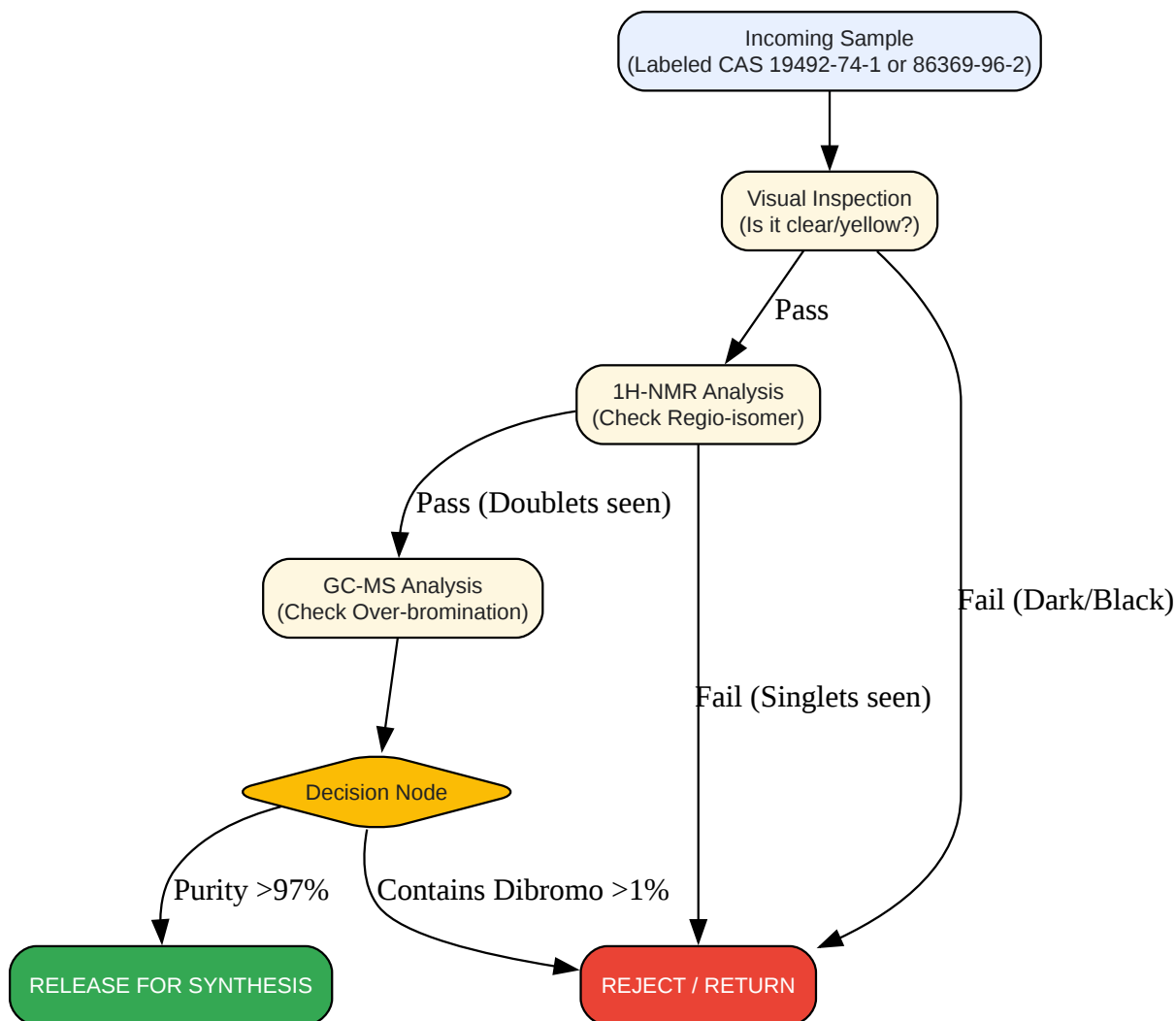
Step 3: Functional Use Test (The "Suzuki Test")

Before committing 100g to a GMP batch, perform a pilot Suzuki coupling with a cheap boronic acid (e.g., Phenylboronic acid).

- Success: >90% conversion to 2-phenyl-5-(methylthio)thiophene.

- Failure: Low conversion often indicates sulfur poisoning of the Pd-catalyst due to free thiols (degradation products) in the starting material.

Part 5: Quality Assurance Decision Matrix



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Figure 2: Incoming Quality Control (IQC) workflow to prevent batch failure.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 86369-96-2, **2-Bromo-5-(methylthio)thiophene**. Retrieved from [[Link](#)]
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